

Application Note: Metabolic Tracking of Isotope-Labeled N-Methylpropan-2-amine HCl

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Compound of Interest

Compound Name: *N-methylpropan-2-amine hydrochloride*
Cat. No.: *B12096330*

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Introduction & Scope

N-methylpropan-2-amine (also known as N-isopropylmethylamine) represents a critical pharmacophore found in various secondary amine-based therapeutics, agrochemicals, and psychoactive precursors. Its metabolic fate is primarily governed by Cytochrome P450 (CYP450)-mediated N-dealkylation.

This guide details the experimental protocols for using isotope-labeled N-methylpropan-2-amine HCl (specifically

-(

)-labeled or Deuterated analogs) to elucidate metabolic stability, intrinsic clearance (

), and Kinetic Isotope Effects (KIE). By using a labeled methyl group, researchers can definitively distinguish between N-demethylation (loss of label) and N-dealkylation of the isopropyl chain (retention of label), a distinction often lost in non-labeled studies.

Key Applications

- Metabolic Stability Profiling: Determination of

and

in liver microsomes.[1]

- Mechanistic Elucidation: Differentiating between N-demethylation and oxidative deamination.
- Reaction Phenotyping: Identifying specific CYP isoforms (e.g., CYP2D6, CYP2C19) responsible for clearance.

Chemical Specifications & Handling

Property	Specification
Compound Name	N-Methylpropan-2-amine Hydrochloride (Isotope Labeled)
Formula	(Unlabeled)
MW (Unlabeled)	109.60 g/mol (Salt) / 73.14 g/mol (Free Base)
Labeling Options	-()-methyl or -()-methyl
Solubility	Highly soluble in water, methanol, and DMSO.
Stability	Hygroscopic. Store at -20°C under desiccated conditions.
pKa	~10.5 (Secondary Amine)

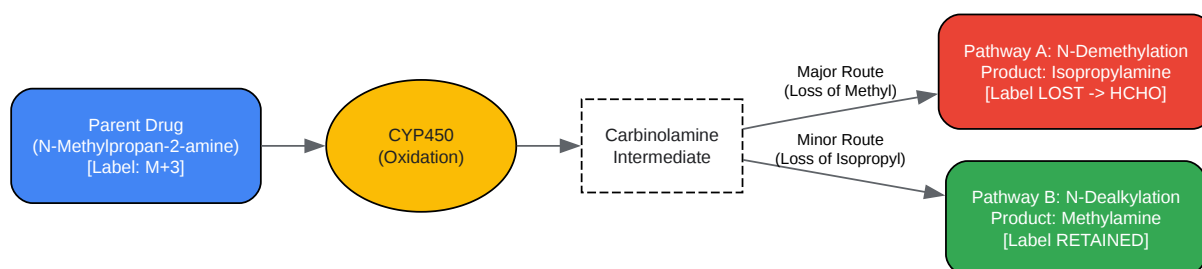
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Critical Safety Note: As a secondary amine salt, this compound is stable but hygroscopic.

Ensure stock solutions are prepared in anhydrous DMSO or fresh buffer to prevent hydrolysis-related concentration drift over long-term storage.

Metabolic Pathway Visualization

The metabolic fate of N-methylpropan-2-amine involves two competing oxidative pathways. Understanding these pathways is essential for selecting the correct MRM (Multiple Reaction Monitoring) transitions.



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Figure 1: Competing metabolic pathways. Pathway A (N-Demethylation) results in the loss of the isotope label to formaldehyde/CO₂. Pathway B retains the label on the methylamine byproduct.

Experimental Protocol: Microsomal Stability Assay

This protocol follows FDA guidelines for in vitro metabolism studies [1].[2][3][4]

Reagents & Preparation[5][6]

- Phosphate Buffer (100 mM, pH 7.4): Dissolve

and

in Milli-Q water.

- NADPH Regenerating System: 1.3 mM NADP⁺, 3.3 mM glucose-6-phosphate, 3.3 mM , 0.4 U/mL glucose-6-phosphate dehydrogenase.
- Liver Microsomes: Human (HLM) or Rat (RLM) liver microsomes (Protein conc. 20 mg/mL).
- Stop Solution: Ice-cold Acetonitrile (ACN) containing 100 nM internal standard (e.g., Propranolol or Tolbutamide).

Incubation Procedure[6]

- Pre-incubation:
 - Prepare a 1 μ M substrate solution in Phosphate Buffer (0.1% DMSO final).
 - Add microsomes (final conc. 0.5 mg/mL).
 - Incubate at 37°C for 5 minutes.
- Initiation:
 - Add NADPH regenerating system to start the reaction.
 - Control: Run a parallel incubation without NADPH to assess chemical stability.
- Sampling:
 - At time points
min, remove 50 μ L aliquots.
- Quenching:
 - Immediately transfer aliquot into 150 μ L of ice-cold Stop Solution.
 - Vortex for 30 seconds.

- Clarification:
 - Centrifuge at 4,000 x g for 15 minutes at 4°C to pellet proteins.
 - Transfer supernatant to LC-MS vials.

Analytical Method: High-pH RPLC-MS/MS

Small aliphatic amines like N-methylpropan-2-amine are difficult to retain on standard C18 columns at acidic pH due to protonation. We recommend a High-pH Reverse Phase method to deprotonate the amine, increasing hydrophobicity and retention [3].

LC Conditions[5][7]

- Column: Waters XBridge C18 or Phenomenex Gemini NX-C18 (2.1 x 50 mm, 3.5 µm). Must be pH stable.
- Mobile Phase A: 10 mM Ammonium Bicarbonate in Water (pH 10.0).
- Mobile Phase B: 100% Acetonitrile.
- Flow Rate: 0.4 mL/min.
- Injection Vol: 5 µL.

Gradient Table:

Time (min)	%A	%B
0.0	95	5
0.5	95	5
3.0	5	95
4.0	5	95
4.1	95	5

| 6.0 | 95 | 5 |

MS/MS Transitions (ESI Positive)

Assumes

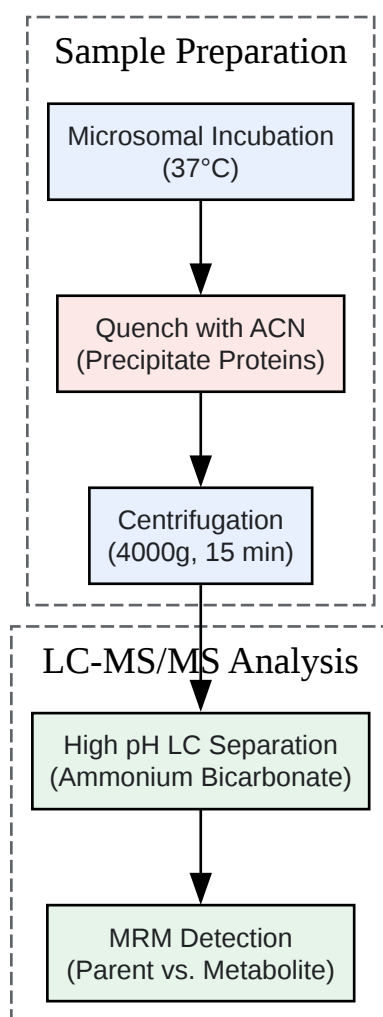
-labeled methyl group (+3 Da shift).

Analyte	Precursor (m/z)	Product (m/z)	Collision Energy (eV)	Note
Parent ()	77.1	44.1	15	Loss of Isopropyl
Parent ()	74.1	44.1	15	Unlabeled Control
Metabolite 1	60.1	43.1	12	Isopropylamine (Loss of Label)
Metabolite 2	35.1	35.1	N/A	Methylamine- (Hard to detect w/o derivatization)

“

Technical Note: If sensitivity for the small metabolites (Metabolite 1 & 2) is poor, derivatization with benzoyl chloride is recommended prior to LC-MS analysis [4].

Workflow Logic & Data Analysis



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Figure 2: End-to-end experimental workflow from incubation to detection.

Calculating Intrinsic Clearance ()

Plot the natural log of the percentage of parent remaining vs. time.[1] The slope of the linear portion is

Kinetic Isotope Effect (KIE)

To determine if N-demethylation is the rate-determining step, compare the intrinsic clearance of the labeled compound (

) vs. the unlabeled compound (

).

- KIE

1: C-H bond breaking is not rate-limiting (or masking by other steps).

- KIE > 2: Significant primary isotope effect, suggesting C-H abstraction at the methyl group is the rate-limiting step [2].

Troubleshooting & Validation

- Low Recovery: Small amines can bind to glass. Use polypropylene vials and inserts.
- Peak Tailing: Ensure the pH of the mobile phase is > 10.0. If tailing persists, increase buffer concentration to 20 mM.
- No Metabolism Observed: Verify NADPH system viability using a positive control like Verapamil or Testosterone.
- Mass Balance Gap: If parent disappears but no de-methylated product is seen, consider N-oxidation (N-oxide formation) or volatile loss of metabolites.

References

- U.S. Food and Drug Administration (FDA). (2020).[2] In Vitro Drug Interaction Studies - Cytochrome P450 Enzyme- and Transporter-Mediated Drug Interactions Guidance for Industry.[2] [\[Link\]](#)
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- To cite this document: BenchChem. [Application Note: Metabolic Tracking of Isotope-Labeled N-Methylpropan-2-amine HCl]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12096330/docs#application-note-metabolic-tracking-of-isotope-labeled-n-methylpropan-2-amine-hcl>]

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